

Comparative Guide: X-ray Crystal Structure of Racemic vs. Enantiopure Mandelamide

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Compound of Interest

Compound Name: 2-Hydroxy-2-phenylacetamide
hydrate

Cat. No.: B12330320

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Executive Summary

Mandelamide (2-hydroxy-2-phenylacetamide) serves as a critical model for understanding chiral resolution in primary amides. The solid-state landscape differs fundamentally between its racemic form [(±)-MDM] and its enantiopure form [(S)-MDM].

The racemic modification crystallizes as a true racemic compound (not a conglomerate), exhibiting higher density and thermal stability than the pure enantiomer. This structural disparity is driven by the formation of heterochiral hydrogen-bonded dimers in the racemate versus homochiral motifs in the enantiomer.

Quick Comparison Matrix

Feature	Racemic Mandelamide [(±)-MDM]	Enantiopure Mandelamide [(S)-MDM]
Space Group	Monoclinic	Orthorhombic
Symmetry	Centrosymmetric	Non-centrosymmetric (Chiral)
(Asymmetric Unit)	1	1
Primary H-Bond Motif	Heterochiral	Homochiral
	Dimer	Dimer
Melting Point	133–135 °C	122–123 °C
Thermodynamic Nature	Racemic Compound (Stable)	Less stable than racemate
Packing Efficiency	Higher (Wallach's Rule applies)	Lower

Crystallographic Architecture

Racemic Mandelamide ()

The racemic form crystallizes in the centrosymmetric monoclinic space group

. The crystal lattice is built upon heterochiral recognition.

- **Supramolecular Synthon:** The primary interaction is a heterochiral dimer formed across an inversion center.
- **H-Bond Topology:** Two molecules (one R, one S) link via N–H...O and C–H...O interactions to form a cyclic motif.
- **Extended Packing:** These dimers are further connected along the b-axis into infinite ribbons via an motif, creating a dense, interlocked 3D network.

Enantiopure Mandelamide ()

The enantiopure form [(S)-MDM] crystallizes in the chiral orthorhombic space group

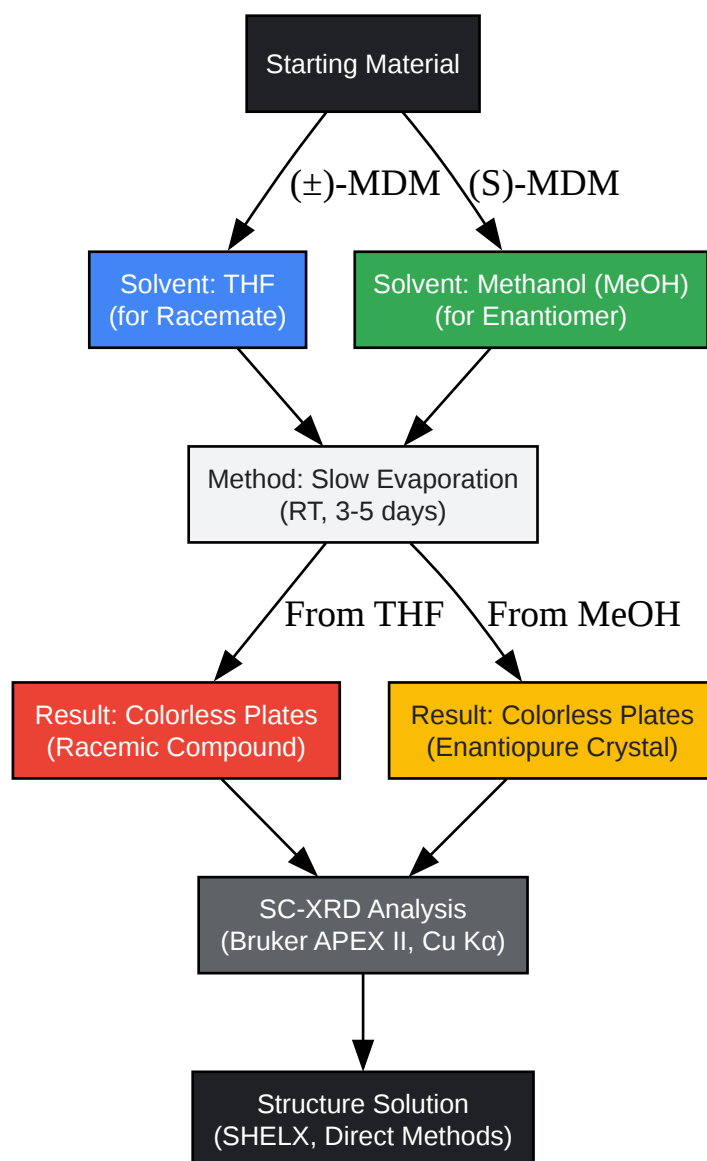
. Lacking an inversion center, the packing relies solely on homochiral recognition.

- **Supramolecular Synthon:** The molecules form homochiral dimers in a "tail-to-tail" arrangement.
- **H-Bond Topology:** Two S-molecules interact via amide-hydroxyl hydrogen bonds to form an ring motif.
- **Extended Packing:** The absence of the inversion-symmetry-stabilized motif results in a less efficient packing arrangement, contributing to the lower melting point and density compared to the racemate.

Experimental Protocol: Crystal Growth & Structure Solution

Workflow Visualization

The following diagram outlines the decision tree for isolating the specific polymorphs and solving their structures.



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Figure 1: Experimental workflow for the differential crystallization and structural determination of Mandelamide forms.

Step-by-Step Protocol

1. Preparation of Supersaturated Solutions:

- For Racemic [(±)-MDM]: Dissolve 20.5 mg of synthesized racemic mandelamide in 10 mL of Tetrahydrofuran (THF). Heat gently (40°C) to ensure complete dissolution, then filter through a 0.45 µm PTFE syringe filter to remove nucleation seeds.

- For Enantiopure [(S)-MDM]: Dissolve 20.2 mg of (S)-mandelamide in 5 mL of Methanol (MeOH).^{[1][2]} Heat to 40°C and filter.

2. Crystal Growth (Slow Evaporation):

- Place vials in a vibration-free environment at controlled room temperature (20–25°C).
- Cover vials with Parafilm and puncture with 3–5 pinholes to control evaporation rate.
- Timeline: High-quality colorless plates typically appear within 3–5 days.^{[1][2]}

3. Single Crystal X-Ray Diffraction (SC-XRD):

- Mounting: Select a crystal (~0.2 x 0.2 x 0.1 mm) under a polarizing microscope. Mount on a Kapton loop using Paratone oil.
- Data Collection: Collect data at low temperature (100 K) to reduce thermal motion, using Cu K α radiation (Å).
- Refinement: Solve the structure using Direct Methods (SHELXT) and refine using Least Squares (SHELXL).
 - Validation: For (S)-MDM, check the Flack parameter. A value near 0.0 confirms correct absolute configuration; a value near 1.0 indicates inversion.

Thermodynamic & Performance Implications

Wallach's Rule Validation

Mandelamide follows Wallach's Rule, which states that for chiral compounds, racemic crystals tend to be denser and more stable than their chiral counterparts.

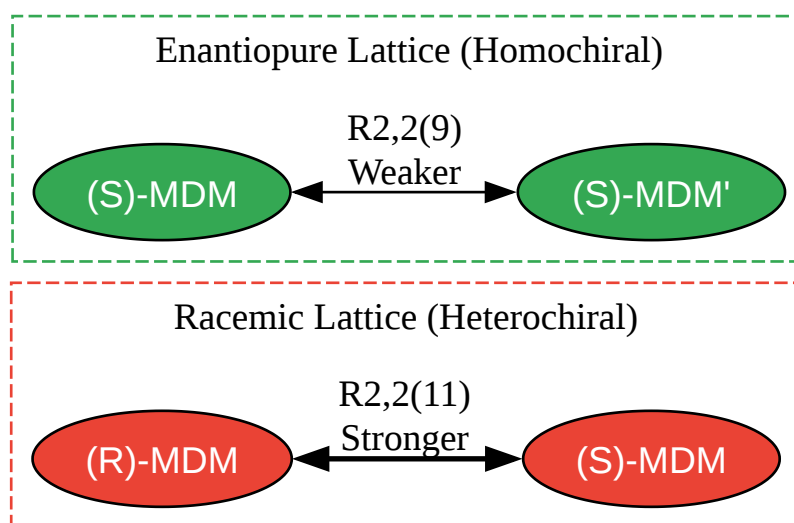
- Melting Point Differential: The racemate melts at 133–135 °C, whereas the enantiomer melts at 122–123 °C. This

C indicates a significant stability advantage for the heterochiral lattice.

- Implication: In a drug development context, the racemate is the thermodynamic sink. If an enantiopure drug product is desired, strict control of optical purity is required during crystallization to prevent the nucleation of the more stable racemic compound (if impurities are present).

Hydrogen Bonding Topology

The stability difference is mechanistically explained by the H-bond networks.



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Figure 2: Topological comparison of hydrogen bonding motifs. The heterochiral R2,2(11) dimer (left) provides superior lattice energy compared to the homochiral R2,2(9) motif (right).

Solubility and Bioavailability

Due to its higher crystal lattice energy (inferred from higher MP), racemic mandelamide exhibits lower solubility in common solvents compared to the enantiopure form.

- Formulation Note: If the biological target requires the (S)-enantiomer, the formulation scientist must be aware that the (S)-form is more soluble (higher high-energy state) but metastable relative to the racemate. Any racemization in solution could lead to precipitation of the less soluble racemic crystals.

References

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